

Spectroscopic Characterization of 3,3-Bis(hydroxymethyl)-1-Cbz-piperidine: A Technical Guide

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Compound of Interest

Compound Name: 3,3-Bis(hydroxymethyl)-1-Cbz-piperidine

CAS No.: 1313369-57-1

Cat. No.: B11927854

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Executive Summary

3,3-Bis(hydroxymethyl)-1-Cbz-piperidine (CAS: 1313369-57-1) is a highly versatile, functionalized building block widely utilized in the synthesis of spirocyclic scaffolds and complex piperidine-derived therapeutics[1]. With a molecular formula of $C_{15}H_{21}NO_4$ and a molecular weight of 279.33 g/mol, its structural architecture features a piperidine ring substituted at the C3 position with two hydroxymethyl groups, while the secondary amine is protected by a carboxybenzyl (Cbz) group[1].

For drug development professionals and analytical chemists, the spectroscopic characterization of this compound presents specific challenges. The presence of the Cbz protecting group induces restricted rotation around the carbamate C–N bond, leading to complex, duplicated signals in Nuclear Magnetic Resonance (NMR) spectroscopy[2][3]. This whitepaper provides an in-depth mechanistic analysis of these spectroscopic phenomena, self-

validating experimental protocols, and comprehensive data summaries to ensure rigorous structural elucidation.

Structural Elucidation & The Rotameric Effect

The Causality of NMR Signal Duplication

When analyzing **3,3-Bis(hydroxymethyl)-1-Cbz-piperidine** via ^1H and ^{13}C NMR at room temperature (298 K), analysts frequently observe peak broadening or distinct signal duplication, particularly for the protons and carbons adjacent to the piperidine nitrogen (C2 and C6 positions)[3].

The Mechanistic Cause: The lone pair of electrons on the piperidine nitrogen delocalizes into the adjacent carbonyl group of the Cbz moiety. This resonance grants the carbamate C–N bond partial double-bond character, significantly raising the energy barrier to internal rotation (typically around 12–15 kcal/mol for N-alkyl carbamates)[2]. Consequently, rotation is hindered on the NMR timescale, "freezing" the molecule into syn and anti conformers (rotamers) relative to the benzyl group[2]. Because the spatial magnetic environment differs between these two states, the spectrometer records two distinct sets of signals for the same chemical group[3].

To definitively prove that these extra signals are structural rotamers and not chemical impurities, a self-validating Variable-Temperature (VT) NMR protocol must be employed. By supplying thermal energy, the rotational barrier is overcome, causing the rapid interconversion of rotamers and the subsequent coalescence of the duplicated signals into sharp, time-averaged peaks.

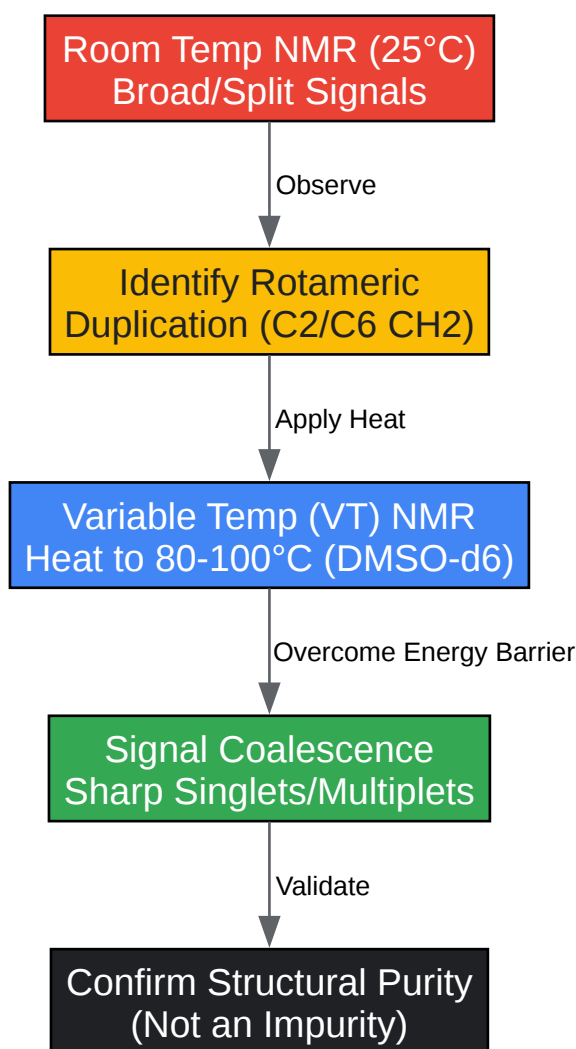
Variable-Temperature (VT) NMR Protocol

Objective: Resolve rotameric signal duplication to confirm the structural purity of the compound.

- **Sample Preparation:** Dissolve 15–20 mg of the compound in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-d_6). Causality for solvent choice: DMSO-d_6 is selected over CDCl_3 because its high boiling point (189 °C) safely permits heating the sample to the temperatures required for signal coalescence (80–100 °C) without solvent evaporation or tube pressurization.
- **Initial Acquisition (25 °C):** Acquire a standard 1D ^1H NMR spectrum at 298 K. Document the integral ratios of the split signals at the N-CH₂ positions (δ 3.20–3.50 ppm) to establish the

baseline syn/anti equilibrium ratio.

- **Temperature Ramping:** Increase the NMR probe temperature in 10 °C increments, starting from 25 °C up to 90 °C.
- **Thermal Equilibration:** Allow the sample to equilibrate for exactly 5 minutes at each new temperature step before initiating the pulse sequence. This ensures uniform thermal distribution across the sample volume.
- **Coalescence Observation:** Monitor the spectra for the broadening and eventual merging (coalescence) of the duplicated C2/C6 proton signals into a single, sharp multiplet.
- **Validation & Cooling:** Once coalescence is achieved, cool the probe back to 25 °C and re-acquire the spectrum. **Causality:** This final step is a critical self-validation mechanism to prove that the compound did not undergo thermal degradation during the experiment; the spectrum must perfectly match the initial acquisition.



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Workflow for resolving carbamate rotameric signal duplication using VT-NMR.

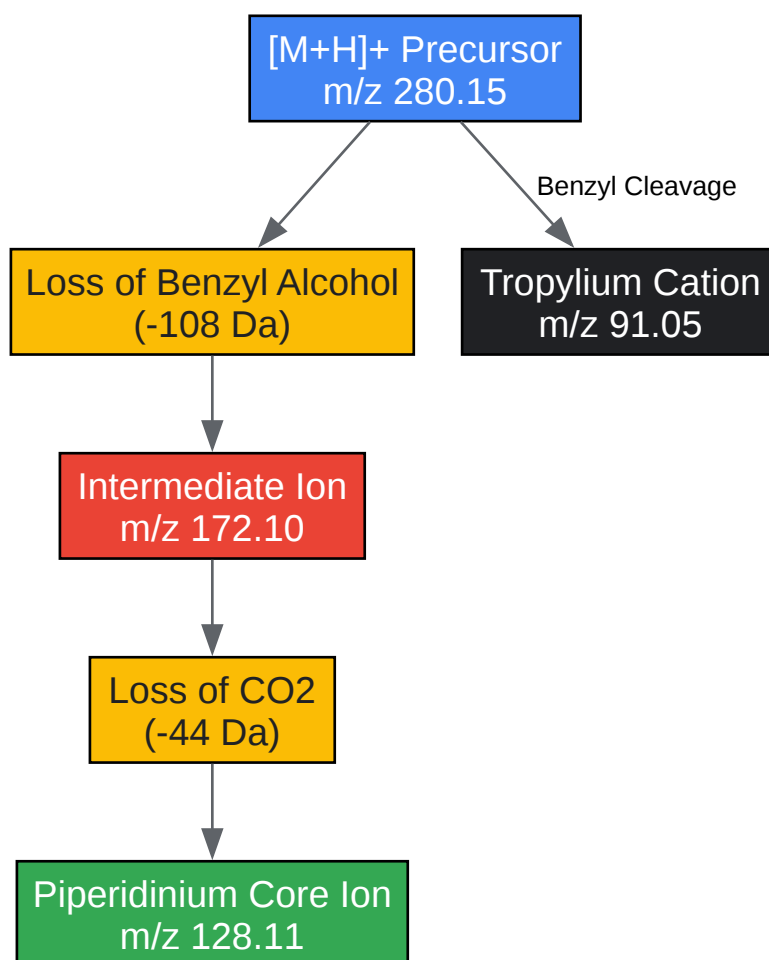
Mass Spectrometry & Fragmentation Dynamics

High-Resolution Mass Spectrometry (HRMS) is utilized to confirm the exact mass and structural connectivity of the compound. Under Electrospray Ionization (ESI) conditions, benzyl carbamates exhibit highly predictable and diagnostic fragmentation pathways[4].

LC-HRMS/MS Protocol

- **Sample Preparation:** Dilute the analyte to a final concentration of 1 µg/mL in a 50:50 (v/v) mixture of LC-MS grade Methanol and Water. Add 0.1% Formic Acid. **Causality:** Formic acid acts as a proton donor, maximizing the ionization efficiency to yield the $[M+H]^+$ precursor ion.

- Chromatography: Inject 2 μL onto a C18 reversed-phase column ($50 \times 2.1 \text{ mm}$, $1.7 \mu\text{m}$ particle size). Elute using a linear gradient of 5% to 95% Acetonitrile (with 0.1% Formic Acid) over 5 minutes at a flow rate of 0.4 mL/min.
- Ionization (ESI+): Set the capillary voltage to 3.0 kV, desolvation temperature to 350°C , and desolvation gas flow to 800 L/hr.
- Collision-Induced Dissociation (CID): Isolate the $[\text{M}+\text{H}]^+$ precursor ion (m/z 280.15) in the first quadrupole. Apply a Normalized Collision Energy (NCE) of 25 eV in the collision cell using Argon as the collision gas.
- Diagnostic Detection: The primary fragmentation channel for benzyl carbamates involves the cleavage of the benzyl-oxygen bond, yielding a highly stable tropylium cation (m/z 91.05)[4]. A secondary pathway involves the neutral loss of benzyl alcohol followed by the expulsion of CO_2 , leaving the protonated 3,3-bis(hydroxymethyl)piperidinium core (m/z 128.11).



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ESI-MS/MS fragmentation pathway of **3,3-Bis(hydroxymethyl)-1-Cbz-piperidine**.

Quantitative Data Summaries

The following tables synthesize the expected spectroscopic data parameters for **3,3-Bis(hydroxymethyl)-1-Cbz-piperidine** based on its functional group architecture and empirical precedents for substituted Cbz-piperidines.

Table 1: NMR Chemical Shift Assignments (CDCl₃, 298 K)

Note: Ranges are provided for C2 and C6 protons due to the expected line broadening/splitting caused by carbamate rotamers prior to VT-NMR coalescence.

Nucleus	Chemical Shift (δ , ppm)	Multiplicity & Integration	Structural Assignment
^1H NMR	7.38 – 7.28	m, 5H	Aromatic protons (Cbz)
^1H NMR	5.12	s, 2H	Ph-CH ₂ -O (Cbz)
^1H NMR	3.65 – 3.45	m, 4H	2 × CH ₂ OH (Hydroxymethyl)
^1H NMR	3.40 – 3.20	br m, 4H	N-CH ₂ (Piperidine C2 & C6)
^1H NMR	2.60	br s, 2H	2 × OH (Exchanges with D ₂ O)
^1H NMR	1.65 – 1.45	m, 4H	C-CH ₂ (Piperidine C4 & C5)
^{13}C NMR	155.2	C (Quaternary)	C=O (Carbamate Carbonyl)
^{13}C NMR	136.5	C (Quaternary)	Aromatic C (Ipso)
^{13}C NMR	128.5, 128.0, 127.8	CH	Aromatic CH
^{13}C NMR	67.2	CH ₂	Ph-CH ₂ -O
^{13}C NMR	65.5	CH ₂	2 × CH ₂ OH
^{13}C NMR	48.5, 44.2	CH ₂	N-CH ₂ (Piperidine C2 & C6)
^{13}C NMR	39.8	C (Quaternary)	Piperidine C3

Table 2: HRMS and Infrared (IR) Spectroscopic Signatures

Analytical Technique	Parameter / Mode	Observed Value	Structural Significance
HRMS (ESI+)	[M+H] ⁺ Exact Mass	m/z 280.1543	Confirms molecular formula (C ₁₅ H ₂₂ NO ₄ ⁺)
HRMS (ESI+)	[M+Na] ⁺ Adduct	m/z 302.1363	Sodium adduct formation
MS/MS (CID)	Major Product Ion	m/z 91.05	Tropylium cation (Benzyl cleavage)
FT-IR (ATR)	O–H Stretch	~3350 cm ⁻¹ (Broad)	Primary hydroxyl groups
FT-IR (ATR)	C=O Stretch	~1695 cm ⁻¹ (Strong)	Carbamate carbonyl
FT-IR (ATR)	C–O Stretch	~1120 cm ⁻¹ (Medium)	Aliphatic ether/alcohol bonds
FT-IR (ATR)	C–H Stretch (Ar)	~3030 cm ⁻¹ (Weak)	Aromatic ring hydrogens

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